

Proper Disposal of Chloromethane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Chloromethane

Cat. No.: B1201357

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This document provides essential safety and logistical information for the proper disposal of **chloromethane** (methyl chloride) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining compliance with environmental regulations.

Immediate Safety and Hazard Information

Chloromethane is a colorless, flammable gas with a faint, sweet odor that is not noticeable at toxic levels.^[1] It is crucial to handle this substance with extreme caution due to its significant health and physical hazards.

Key Hazards:

- **Flammability:** Extremely flammable gas that may form explosive mixtures with air.^{[2][3]}
- **Health Hazards:** Suspected of causing cancer and may cause damage to the central nervous system, liver, and kidneys through prolonged or repeated exposure.^{[2][4]} Toxic if inhaled.^{[3][5]}
- **Pressure Hazard:** Contains gas under pressure; may explode if heated.^[2]

Personal Protective Equipment (PPE): Before handling **chloromethane**, ensure the following PPE is worn:

- **Eye Protection:** Splash-proof safety goggles.^[6]

- Hand Protection: Insulated gloves.[2]
- Respiratory Protection: A self-contained breathing apparatus (SCBA) may be required if concentrations in the air are high.[2] Always work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Protective Clothing: Wear appropriate protective clothing to prevent skin contact.

Quantitative Hazard and Exposure Data

The following table summarizes the key quantitative data related to **chloromethane**'s hazards and occupational exposure limits.

Parameter	Value	Reference
Chemical Formula	CH ₃ Cl	[2]
Molecular Weight	50.49 g/mol	[2]
CAS Number	74-87-3	[2]
Auto-ignition Temperature	455 °C (851 °F)	[3][5]
OSHA PEL (8-hr TWA)	50 ppm	[1]

OSHA PEL (Permissible Exposure Limit), TWA (Time-Weighted Average)

Step-by-Step Disposal Procedures

The proper disposal of **chloromethane** is critical to ensure safety and environmental protection. Follow these steps for the disposal of waste **chloromethane** and contaminated materials.

Step 1: Waste Identification and Classification **Chloromethane** is classified as a hazardous waste.[8][9] Under the Resource Conservation and Recovery Act (RCRA), it may fall under the F-list (non-specific source wastes) or U-list (toxic wastes) depending on its use and concentration.[10] Consult your institution's Environmental Health and Safety (EHS) department for specific waste code determination.

Step 2: Waste Collection and Storage

- Containers: Use only approved, labeled hazardous waste containers for collecting **chloromethane** waste.[11] The containers must be in good condition and compatible with **chloromethane**.
- Labeling: Affix a hazardous waste tag to the container as soon as the first drop of waste is added.[7] The label should clearly state "Hazardous Waste" and "**Chloromethane**."
- Storage: Store waste containers in a designated, well-ventilated, and cool location, away from ignition sources and incompatible materials.[5][9] Ensure secondary containment is used to prevent spills.[9] Do not fill containers beyond 80% capacity to allow for vapor expansion.[11]

Step 3: Disposal of Liquid and Gaseous **Chloromethane**

- Professional Disposal: The preferred method for the disposal of significant quantities of **chloromethane** is through a licensed hazardous waste disposal company. The most common technique is incineration in a specialized facility equipped with acid scrubbers to neutralize the resulting hydrogen chloride gas.[6]
- Never dispose of **chloromethane** down the sink or in the regular trash.[7]

Step 4: Disposal of Contaminated Materials

- Solid Waste: Materials such as gloves, absorbent pads, and empty containers that are contaminated with **chloromethane** must be disposed of as hazardous waste.[7]
- Empty Containers: Empty containers may retain product residue and should be managed as hazardous waste.[8] They should be taken to an approved waste handling site for recycling or disposal.[8]

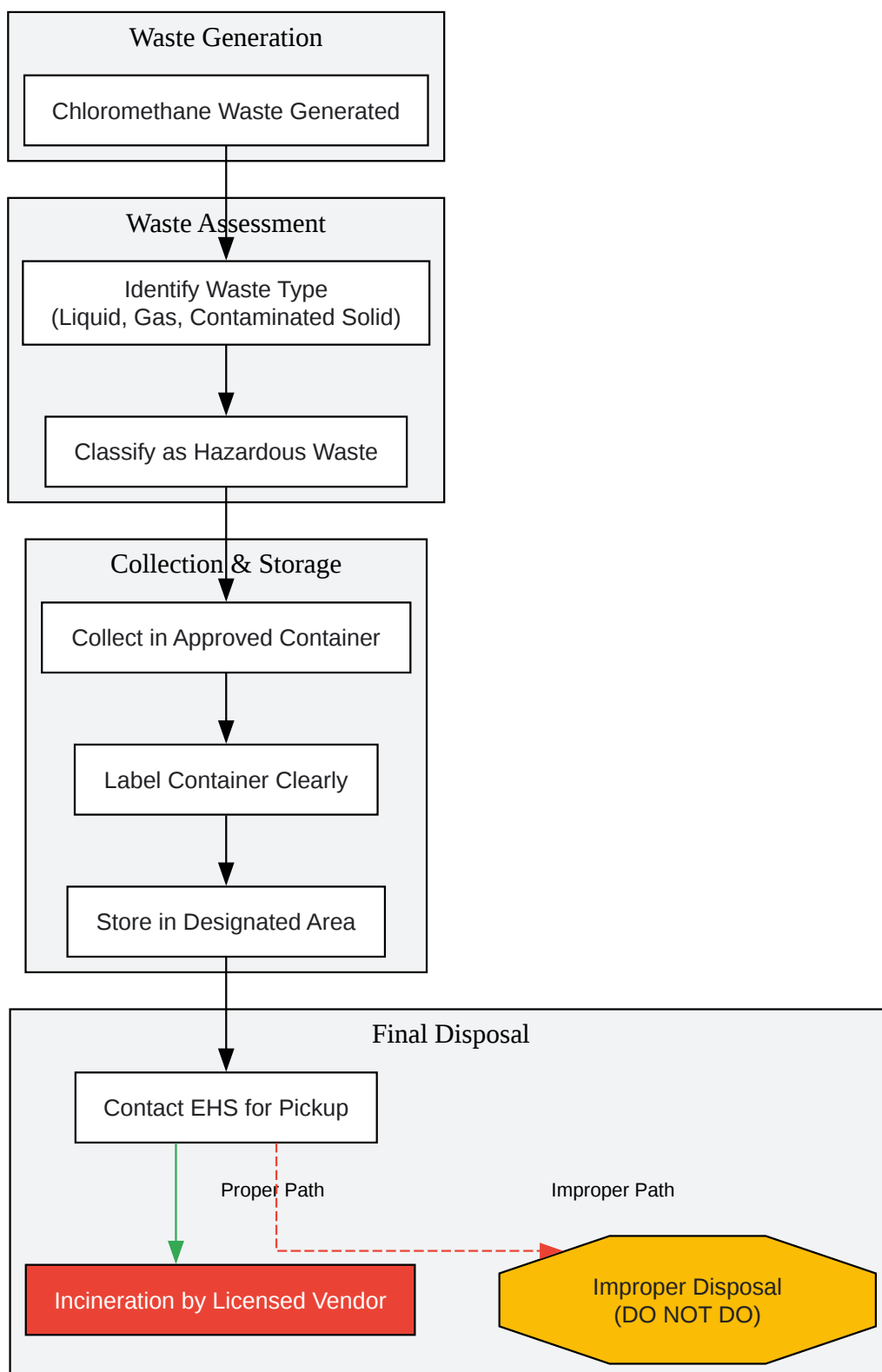
Step 5: Handling Spills

- Small Spills: For a small spill, absorb the material with sand or another non-combustible absorbent material and place it in a sealed container for disposal.[6] Ensure the area is well-ventilated.

- Large Spills: In the event of a large spill, evacuate the area immediately and contact your institution's EHS or emergency response team.[\[11\]](#) Remove all ignition sources.[\[6\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **chloromethane** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **chloromethane** waste.

By adhering to these procedures, laboratory professionals can mitigate the risks associated with **chloromethane** and ensure its safe and compliant disposal. Always consult your institution's specific safety protocols and EHS guidelines.

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References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. balchem.com [balchem.com]
- 3. agilent.com [agilent.com]
- 4. epa.gov [epa.gov]
- 5. fr.cpachem.com [fr.cpachem.com]
- 6. 1910.1052 App A - Substance Safety Data Sheet and Technical Guidelines for Methylene Chloride | Occupational Safety and Health Administration [osha.gov]
- 7. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 8. pilotchemical.com [pilotchemical.com]
- 9. unmc.edu [unmc.edu]
- 10. actenviro.com [actenviro.com]
- 11. Disposal of Waste Solvents - NUS Chemistry | NUS Chemistry [chemistry.nus.edu.sg]
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